

2-Amino-4-hydroxy-6-fluoropyrimidine chemical structure and properties

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Compound of Interest

Compound Name: 2-Amino-4-hydroxy-6-fluoropyrimidine

CAS No.: 2253-05-6

Cat. No.: B11708874

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Technical Guide: 2-Amino-6-fluoro-4-hydroxypyrimidine

Part 1: Chemical Identity & Structural Dynamics[1][2]

Core Identity

This compound represents a "privileged scaffold" in medicinal chemistry.[1][2] The introduction of the fluorine atom at the C-6 position modulates the pKa, lipophilicity (LogP), and metabolic stability of the pyrimidine ring, making it a bioisostere for natural nucleobases.[1][2]

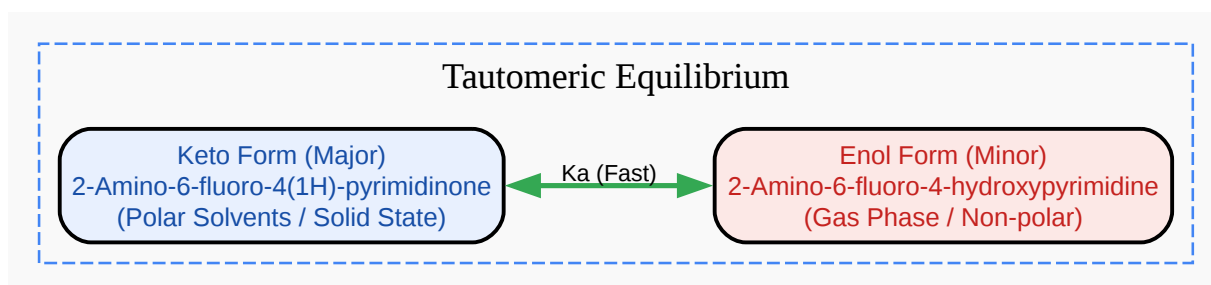
Property	Data
IUPAC Name	2-Amino-6-fluoro-4(1H)-pyrimidinone
Common Synonyms	2-Amino-6-fluoro-4-hydroxypyrimidine; 6-Fluoroisocytosine
CAS Number	Note: Often custom-synthesized; related isomer 2-amino-5-fluoro-4-hydroxy is CAS 2228-66-2. [1][2] 6-fluoro analog is less common in commodity lists but widely cited in patent literature.
Molecular Formula	C ₄ H ₄ FN ₃ O
Molecular Weight	129.09 g/mol
Solubility	Soluble in DMSO, dilute acid/base; Poor in non-polar organics (DCM, Hexane).[1][2]
Melting Point	>250 °C (Decomposes)

Tautomeric Equilibrium (The "Expertise" Pillar)

A critical feature of 4-hydroxypyrimidines is their tautomeric equilibrium.[1][2] While often drawn as the enol (4-hydroxy) form in catalogs, experimental evidence (X-ray crystallography and NMR) confirms that the keto (4-oxo) tautomer predominates in the solid state and in polar solvents.[1][2]

- Keto Form (Predominant): 2-Amino-6-fluoro-4(1H)-pyrimidinone.[1][2] The proton resides on N3 (or N1 depending on numbering convention), stabilizing the carbonyl.[1][2]
- Enol Form (Minor): 2-Amino-6-fluoro-4-hydroxypyrimidine.[1][2] Aromatized but energetically less favorable in polar media.[1][2]

Implication for synthesis: Reactions targeting the oxygen (O-alkylation) vs. the nitrogen (N-alkylation) must be controlled by solvent choice and base selection (e.g., Ag₂CO₃ favors O-alkylation; NaH/DMF favors N-alkylation).[1][2]



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Caption: The keto-enol tautomerism favors the keto form due to the strong amide-like resonance stabilization, critical for predicting nucleophilic attack sites.[1][2]

Part 2: Synthesis & Manufacturing Protocols

Two primary routes exist for synthesizing this scaffold.[1][2][3] Route A is preferred for de novo synthesis, while Route B is a halogen-exchange method used when the chloro-precursor is available.[1][2]

Route A: Condensation (The Biginelli-Type Approach)

This method involves the cyclocondensation of guanidine with a fluorinated

-keto ester.[1]

Reagents:

- Guanidine Carbonate (or Hydrochloride)[1][2][3][4]
- Ethyl 4-fluoro-3-oxobutanoate (Ethyl 4-fluoroacetoacetate)[1][2]
- Base: Sodium Ethoxide (NaOEt) or Potassium tert-butoxide (KOtBu)[1][2]
- Solvent: Ethanol (Anhydrous)[1][2]

Protocol:

- Preparation of Free Guanidine: Dissolve Guanidine HCl (1.1 eq) in absolute ethanol. Add NaOEt (1.1 eq) and stir for 30 min. Filter off the NaCl precipitate to generate a clear ethanolic

solution of free guanidine.

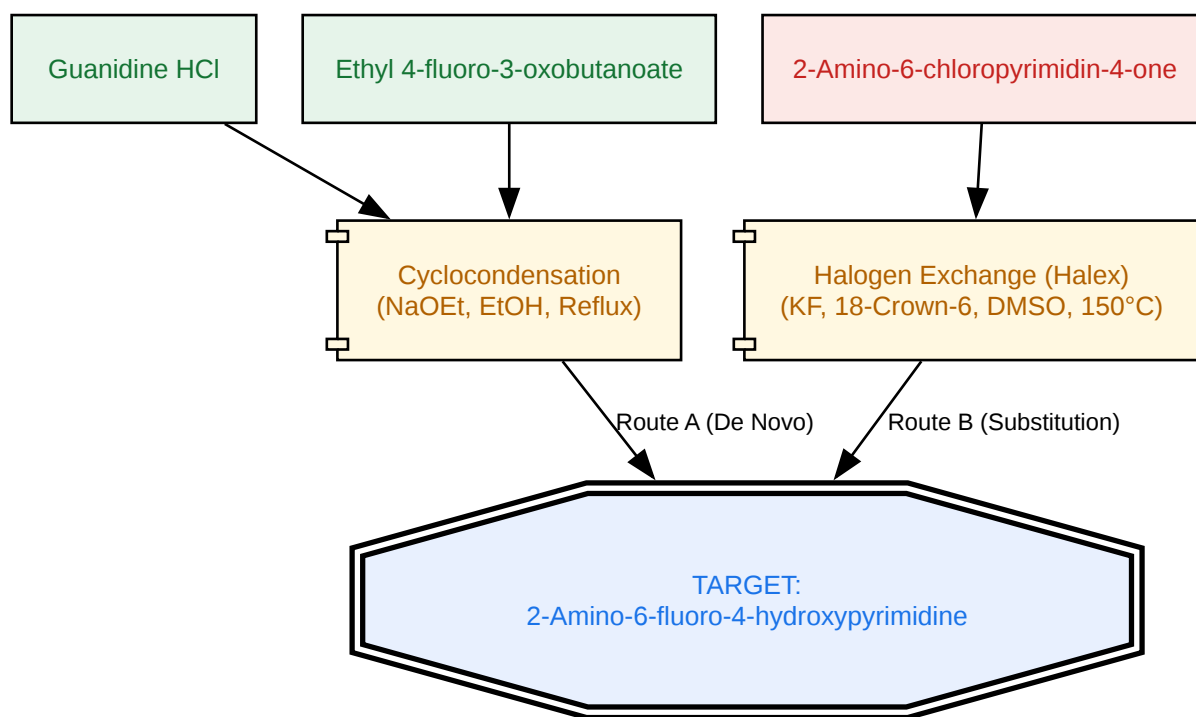
- Condensation: Add Ethyl 4-fluoro-3-oxobutanoate (1.0 eq) dropwise to the guanidine solution at 0°C.
- Cyclization: Heat the mixture to reflux (78°C) for 6–12 hours. The reaction progress can be monitored by TLC (eluent: 10% MeOH in DCM).^{[1][2]}
- Workup: Cool to room temperature. Neutralize with dilute HCl to pH ~6. The product, 2-Amino-6-fluoro-4(1H)-pyrimidinone, will precipitate as a white/off-white solid.^{[1][2]}
- Purification: Recrystallize from water or ethanol/water mixture.^{[1][2][4]}

Route B: Halogen Exchange (Halex)

Used for introducing fluorine into a pre-formed pyrimidine ring.^{[1][2]}

Protocol:

- Start: 2-Amino-6-chloropyrimidin-4(1H)-one.
- Reagents: Potassium Fluoride (KF, spray-dried), 18-Crown-6 (catalyst), Sulfolane or DMSO (solvent).^{[1][2]}
- Conditions: Heat at 140–160°C for 4–8 hours. The crown ether complexes potassium, leaving the "naked" fluoride ion to displace the chloride via nucleophilic aromatic substitution (^{[1][2]}



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Caption: Two distinct synthetic pathways: Route A utilizes a cyclization strategy, while Route B employs nucleophilic fluorination of a chlorinated precursor.[1][2]

Part 3: Reactivity & Pharmaceutical Applications[1][2][4]

Reactivity Profile

The fluorine atom at C-6 is not just a passive substituent; it activates the ring and serves as a handle for further functionalization.

- Nucleophilic Aromatic Substitution (S_NAr): The C-6 fluorine is a good leaving group, especially if the N-1 or N-3 positions are alkylated (reducing electron density).[1][2] It can be displaced by amines, thiols, or alkoxides to generate 2,6-diamino or 2-amino-6-alkoxy derivatives.[1][2]
- Electrophilic Substitution (C-5): The C-5 position is electron-rich due to the ortho-amino and para-hydroxy (oxo) directing groups.[1][2] It is susceptible to:

- Halogenation: Reaction with NIS or NBS yields the 5-iodo or 5-bromo derivative (useful for Suzuki couplings).[\[1\]](#)[\[2\]](#)
- Nitration: Reaction with $\text{HNO}_3/\text{H}_2\text{SO}_4$ yields the 5-nitro derivative.

Analytical Characterization

To validate the structure, specific spectral signatures must be observed:

- NMR: A singlet (or multiplet if coupling to H-5) typically around -70 to -100 ppm (relative to CFCl_3), distinct from the trifluoromethyl signal.[\[1\]](#)[\[2\]](#)
- NMR (DMSO-
):
 - ~10.5–11.0 ppm (Broad singlet, NH/OH, exchangeable).[\[1\]](#)[\[2\]](#)
 - ~6.5 ppm (Singlet, NH_2 , exchangeable).[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
 - ~5.5–6.0 ppm (Singlet or doublet, H-5 proton).[\[1\]](#)[\[2\]](#)[\[6\]](#) Note: The H-5 proton will show coupling to the Fluorine atom (
).[\[1\]](#)[\[2\]](#)

Safety & Handling

- Hazard: Fluorinated pyrimidines can be toxic if ingested.[\[1\]](#)[\[2\]](#)
- HF Generation: Under strongly acidic conditions or high thermal stress, there is a theoretical risk of liberating Hydrogen Fluoride (HF).[\[1\]](#)[\[2\]](#) Use glass-lined reactors for scale-up and avoid unbuffered acidic hydrolysis at high temperatures.[\[1\]](#)
- PPE: Standard lab coat, nitrile gloves, and safety glasses.[\[1\]](#)[\[2\]](#) Work in a fume hood.

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